

PI3K-IN-10 solubility and stability in DMSO

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This guide provides technical information and troubleshooting advice for researchers and scientists using **PI3K-IN-10**, focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **PI3K-IN-10**? For most non-aqueous applications, high-purity, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent for **PI3K-IN-10**.

Q2: What is the solubility of **PI3K-IN-10** in DMSO? **PI3K-IN-10** and its analogs are typically soluble in DMSO up to a concentration of 10 mM.[1] Sonication may be required to achieve complete dissolution.[1]

Q3: How should the solid (powder) form of **PI3K-IN-10** be stored? The solid compound should be stored at -20°C for long-term stability, where it can be viable for up to three years.[1][2][3]

Q4: What are the recommended storage conditions for **PI3K-IN-10** stock solutions in DMSO? For long-term storage (up to one year), the DMSO stock solution should be stored at -80°C.[1] [2] For shorter-term storage (up to one month), -20°C is acceptable.[3][4] It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[5][6]



Q5: Can I store the DMSO stock solution at room temperature? No, long-term storage at room temperature is not recommended. While many compounds are stable for short periods at ambient temperatures, such as during shipping, optimal long-term stability is achieved at -80°C or -20°C.[3][4]

Q6: Does prolonged sonication affect the stability of **PI3K-IN-10**? While sonication is often recommended to aid dissolution, prolonged or high-energy sonication can potentially generate heat and may degrade sensitive compounds.[1] Use brief, intermittent sonication in a room temperature water bath. If the compound does not dissolve, gentle warming to 37°C can be attempted.[4]

Data Presentation

Table 1: Solubility and Molarity of a **PI3K-IN-10** Analog Based on data for a representative pan-PI3K inhibitor with a molecular weight of 347.37 g/mol .[1]

Solvent	Max Concentration	Volume of DMSO to Add for 10 mM Stock
1 mg		
DMSO	10 mM[1]	0.2879 mL

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Stability Duration
Solid Powder	-20°C	Up to 3 years[1][2][3]
In DMSO (Stock Solution)	-80°C	Up to 1 year[1][2]
In DMSO (Stock Solution)	-20°C	Up to 1 month[3][4][6]

Troubleshooting Guide



Issue	Potential Cause(s)	Recommended Solution(s)
Compound does not fully dissolve in DMSO.	1. Insufficient solvent volume.2. Low-quality or hydrated DMSO.3. Compound requires more energy to dissolve.	1. Re-calculate and confirm the correct volume of DMSO was added for the desired concentration.2. Use fresh, anhydrous (moisture-free) DMSO. Hydrated DMSO can significantly reduce the solubility of many inhibitors. [7]3. Vortex the solution thoroughly. If undissolved particles remain, use a sonication water bath for several minutes.[1][4] Gentle warming of the solution to 37°C can also aid dissolution. [4]
Precipitate forms in the DMSO stock solution during storage.	1. Storage temperature is too high.2. Solution may have exceeded its long-term stability at the storage temperature.	1. Gently warm the vial to 37°C and vortex or sonicate to redissolve the precipitate.[4]2. Confirm that the solution is stored at the recommended -80°C for long-term stability.3. Aliquot the solution after redissolving to prevent repeated freeze-thaw cycles.
Compound precipitates when diluted into aqueous media (e.g., cell culture medium, PBS).	1. The compound has low solubility in aqueous solutions.2. The final concentration of DMSO is too low to maintain solubility.3. Temperature shock from mixing cold stock with warmer media.	1. This is a common occurrence for hydrophobic compounds.[4] The precipitate will often redissolve with vortexing or brief sonication. [4]2. Pre-warm the aqueous medium to 37°C before adding the inhibitor stock solution.[1]3. Add the DMSO stock solution drop-wise to the aqueous



medium while vortexing to ensure rapid mixing.4. For cell-based assays, ensure the final DMSO concentration does not exceed a level toxic to the cells (typically <0.5%). Running a vehicle control (media + equivalent DMSO) is critical.[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Acclimatize: Allow the vial of solid PI3K-IN-10 to equilibrate to room temperature for 10-15 minutes before opening to prevent moisture condensation.
- Calculation: Based on the mass of the compound provided and its molecular weight, calculate the volume of DMSO required to achieve a 10 mM concentration (see Table 1 for examples).
- Reconstitution: Add the calculated volume of anhydrous, high-purity DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex thoroughly. If necessary, place the vial in a sonicator water bath for 5-10 minutes or warm briefly at 37°C until the solution is clear and all particulate matter has dissolved.[1][4]
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. Store these aliquots at -80°C for long-term preservation.[1][5]

Protocol 2: Dilution for In Vitro Cell-Based Assays

- Thaw: Remove one aliquot of the 10 mM PI3K-IN-10 stock solution from the -80°C freezer and thaw it at room temperature.
- Prepare Media: Pre-warm the required volume of cell culture medium in a 37°C water bath.

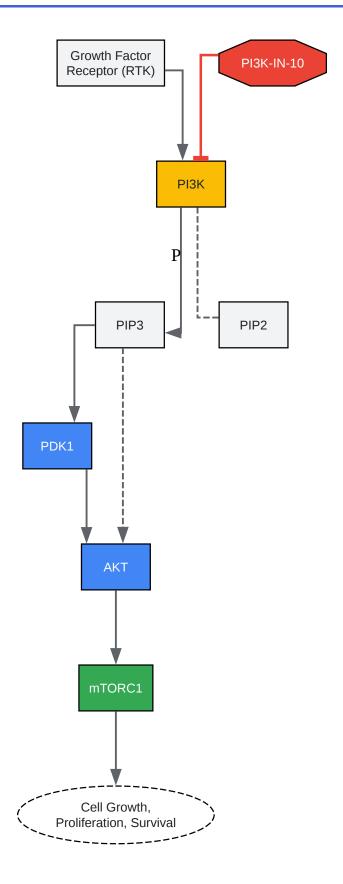


- Dilution: For a final concentration of 10 μ M in 10 mL of media, for example, add 10 μ L of the 10 mM stock solution to the 10 mL of pre-warmed media. This results in a final DMSO concentration of 0.1%.
 - Note: It is crucial to add the small volume of DMSO stock to the large volume of aqueous media and mix immediately. Do not add media directly to the stock tube.
- Vehicle Control: Prepare a control culture by adding an equivalent volume of DMSO (10 μ L in this example) to the same final volume of media (10 mL) to account for any effects of the solvent on the cells.[8]
- Application: Mix the final solution well and immediately add it to your cells for the experiment.

PI3K Signaling Pathway and Inhibition

PI3K-IN-10 is a pan-PI3K inhibitor, meaning it targets the Phosphoinositide 3-kinase (PI3K) enzyme.[9] PI3K is a critical node in a signaling pathway that regulates cell growth, proliferation, survival, and metabolism. Upon activation by upstream signals, such as from Receptor Tyrosine Kinases (RTKs), PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream proteins like AKT, which in turn activates mTOR and other effectors. By inhibiting PI3K, PI3K-IN-10 blocks the production of PIP3, thereby shutting down this entire downstream signaling cascade.





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Caption: The PI3K/AKT/mTOR signaling pathway and the inhibitory action of PI3K-IN-10.



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